

Application Notes and Protocols for Tris-PCz in Perovskite Solar Cell Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tris-PCz

Cat. No.: B8231135

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tris-PCz (9,9',9''-triphenyl-9H,9'H,9''H-3,3':6',3''-tercarbazole) is a carbazole-based organic semiconductor that has emerged as a promising hole transport material (HTM) for perovskite solar cells (PSCs).^{[1][2]} Its high hole mobility, suitable energy levels, and excellent thermal and chemical stability make it a compelling alternative to the commonly used HTM, Spiro-OMeTAD.^{[1][3]} This document provides detailed application notes and experimental protocols for the utilization of **Tris-PCz** as a hole transport layer (HTL) in n-i-p planar perovskite solar cells.

Advantages of Tris-PCz as a Hole Transport Material

Carbazole-based HTMs like **Tris-PCz** offer several advantages over the traditional Spiro-OMeTAD:

- **Enhanced Stability:** Carbazole derivatives have demonstrated superior chemical and thermal stability, contributing to the overall longevity of the perovskite solar cell.^{[1][4]}
- **High Hole Mobility:** **Tris-PCz** and similar carbazole-based materials exhibit high hole mobility, facilitating efficient extraction and transport of charge carriers from the perovskite layer to the electrode.^{[3][5]}

- **Tunable Properties:** The molecular structure of carbazole-based HTMs can be readily modified to fine-tune their electronic and physical properties for optimal device performance. [3]
- **Cost-Effectiveness:** The synthesis of **Tris-PCz** and other carbazole derivatives can be more straightforward and potentially more cost-effective than the complex multi-step synthesis of Spiro-OMeTAD. [2][3]

Data Presentation

The following table summarizes the typical performance parameters of n-i-p perovskite solar cells utilizing **Tris-PCz** as the HTL in comparison to the standard Spiro-OMeTAD. The data is compiled from various studies on carbazole-based HTMs and represents typical device performance.

Hole Transport Material	Power Conversion Efficiency (PCE) [%]	Open-Circuit Voltage (Voc) [V]	Short-Circuit Current Density (Jsc) [mA/cm ²]	Fill Factor (FF) [%]
Tris-PCz (representative)	18 - 22+	1.05 - 1.15	22 - 24	75 - 82
Spiro-OMeTAD (control)	19 - 23+	1.08 - 1.18	23 - 25	78 - 85

Note: The performance of perovskite solar cells is highly dependent on the specific perovskite composition, fabrication conditions, and measurement protocols. The values presented here are representative and for comparative purposes.

Experimental Protocols

This section provides detailed protocols for the fabrication of a standard n-i-p planar perovskite solar cell using **Tris-PCz** as the hole transport layer.

Substrate Preparation and ETL Deposition (SnO₂)

- **Cleaning of FTO Substrates:**

- Fluorine-doped tin oxide (FTO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- The substrates are then dried with a nitrogen gun and treated with UV-ozone for 15 minutes to remove any organic residues.
- Deposition of SnO₂ Electron Transport Layer (ETL):[\[3\]](#)[\[6\]](#)
 - Prepare a SnO₂ nanoparticle solution (e.g., 15% in H₂O colloidal dispersion) by diluting it in deionized water (e.g., 1:5 volume ratio).
 - Deposit the SnO₂ solution onto the cleaned FTO substrates by spin coating at 3000 rpm for 30 seconds.[\[7\]](#)
 - Anneal the substrates at 150°C for 30 minutes in ambient air.[\[7\]](#)

Perovskite Layer Deposition (e.g., MAPbI₃)

- Perovskite Precursor Solution Preparation:
 - Prepare a 1.2 M solution of the desired perovskite precursor, for example, methylammonium lead iodide (MAPbI₃), by dissolving lead iodide (PbI₂) and methylammonium iodide (MAI) in a 4:1 (v/v) mixture of anhydrous N,N-dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).
- Perovskite Film Deposition:
 - Transfer the substrates with the SnO₂ layer into a nitrogen-filled glovebox.
 - Deposit the perovskite precursor solution onto the SnO₂ layer via a two-step spin-coating process: 1000 rpm for 10 seconds, followed by 5000 rpm for 30 seconds.
 - During the second step, 15 seconds before the end of the program, dispense an anti-solvent (e.g., 100 µL of chlorobenzene) onto the spinning substrate.
 - Immediately transfer the substrates to a hotplate and anneal at 100°C for 60 minutes.

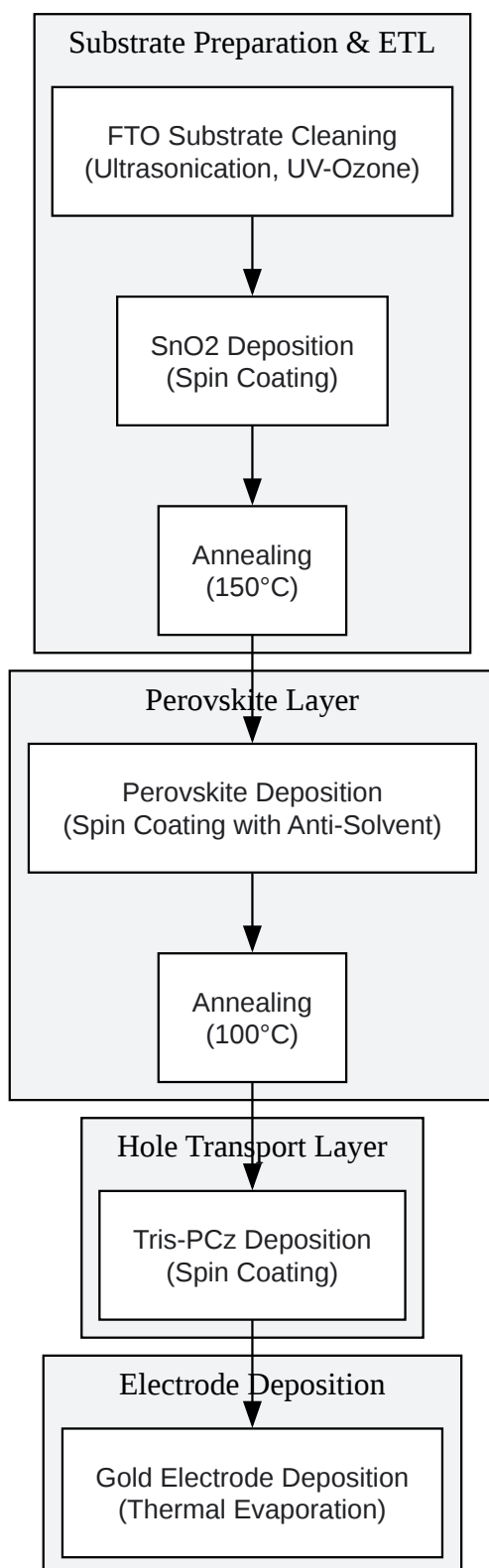
Tris-PCz Hole Transport Layer (HTL) Deposition

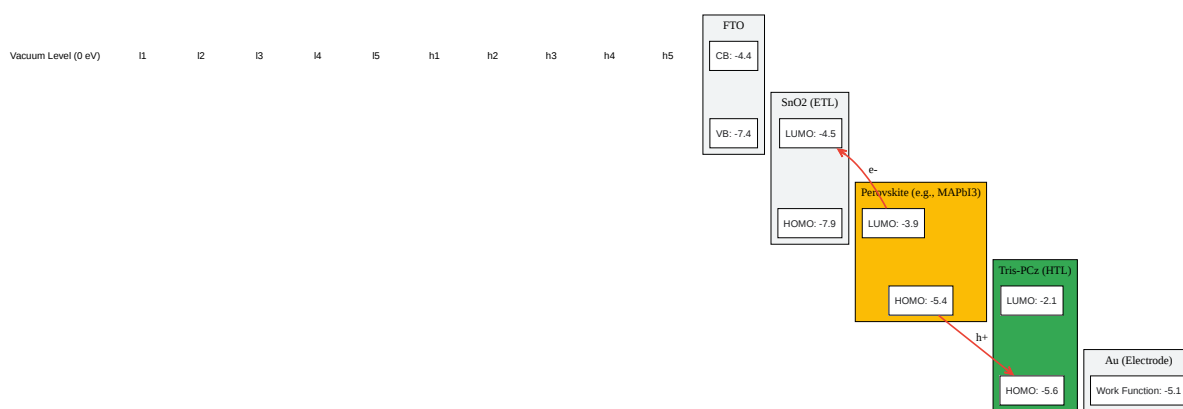
- **Tris-PCz Solution Preparation:**
 - Prepare a **Tris-PCz** solution with a concentration of 10-20 mg/mL in a suitable solvent such as chlorobenzene or toluene.
 - For p-doping, which is crucial for high performance, add the following additives to the **Tris-PCz** solution:
 - Lithium bis(trifluoromethanesulfonyl)imide (LiTFSI): Prepare a stock solution of 520 mg/mL in acetonitrile. Add 8.8 μ L of this stock solution per 1 mL of the **Tris-PCz** solution.[\[8\]](#)[\[9\]](#)
 - 4-tert-Butylpyridine (tBP): Add 14.4 μ L of tBP per 1 mL of the **Tris-PCz** solution.[\[8\]](#)[\[10\]](#)
- **Tris-PCz Film Deposition:**
 - Deposit the doped **Tris-PCz** solution onto the perovskite layer by spin coating at 4000 rpm for 30 seconds in a nitrogen-filled glovebox.[\[11\]](#)

Metal Electrode Deposition

- Masking:
 - Place a shadow mask on top of the **Tris-PCz** layer to define the active area of the solar cell (e.g., 0.1 cm²).
- Gold (Au) Electrode Deposition:
 - Transfer the substrates into a thermal evaporator.
 - Deposit an 80-100 nm thick layer of gold (Au) at a pressure below 10⁻⁶ Torr.[\[1\]](#)[\[12\]](#) A two-step deposition process, starting with a slow rate to create a buffer layer followed by a faster rate, is recommended to avoid damaging the underlying organic layer.[\[1\]](#)[\[13\]](#)

Mandatory Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pure.uos.ac.kr [pure.uos.ac.kr]
- 2. pubs.acs.org [pubs.acs.org]
- 3. spiedigitallibrary.org [spiedigitallibrary.org]
- 4. researchgate.net [researchgate.net]
- 5. Enhanced Hole Mobility of p-Type Materials by Molecular Engineering for Efficient Perovskite Solar Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. ossila.com [ossila.com]
- 8. The impact of tris(pentafluorophenyl)borane hole transport layer doping on interfacial charge extraction and recombination - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. escholarship.org [escholarship.org]
- 11. m.youtube.com [m.youtube.com]
- 12. dl.astfe.org [dl.astfe.org]
- 13. Speedy Two-Step Thermal Evaporation Process for Gold Electrode in a Perovskite Solar Cell [journal.mrs-k.or.kr]
- To cite this document: BenchChem. [Application Notes and Protocols for Tris-PCz in Perovskite Solar Cell Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8231135#tris-pcz-in-perovskite-solar-cell-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com